

An In-depth Technical Guide to 3-(Triisopropylsilyl)propiolaldehyde

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Compound of Interest

Compound Name: 3-(Triisopropylsilyl)propiolaldehyde

Cat. No.: B176532

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Abstract

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and reactivity of **3-(triisopropylsilyl)propiolaldehyde**. This versatile bifunctional molecule, featuring both an aldehyde and a protected alkyne, serves as a critical building block in the synthesis of complex organic molecules. This document includes a compilation of its physical and chemical properties, a detailed experimental protocol for its preparation, and an exploration of its synthetic applications. Safety information is also provided to ensure proper handling.

Chemical Properties

3-(Triisopropylsilyl)propiolaldehyde, with the CAS number 163271-80-5, is a colorless liquid widely utilized in organic synthesis.^[1] The triisopropylsilyl (TIPS) group provides significant steric bulk, which can influence the reactivity of the molecule and offer stability during synthetic transformations.

Physicochemical Data

A summary of the key physicochemical properties of **3-(triisopropylsilyl)propiolaldehyde** is presented in the table below.

Property	Value	Reference
Molecular Formula	C ₁₂ H ₂₂ OSi	[1] [2] [3] [4] [5]
Molecular Weight	210.39 g/mol	[1] [5]
Appearance	Colorless liquid	[1]
CAS Number	163271-80-5	[1] [2] [4] [5]
PSA (Polar Surface Area)	17.07000	[1] [2] [4]
LogP	3.40670	[1] [2] [4]
Hydrogen Bond Donor Count	0	[4]
Hydrogen Bond Acceptor Count	1	[4]
Rotatable Bond Count	4	[4]
Exact Mass	210.14400	[2] [4]
Storage Temperature	Inert atmosphere, store in freezer, under -20°C	[4] [6]

Spectroscopic Data

- ¹H NMR (400 MHz, CDCl₃): δ 9.19 (s, 1H), 1.12–1.06 (m, 21H) ppm.[\[7\]](#)

Synthesis of 3-(Triisopropylsilyl)propiolaldehyde

The synthesis of **3-(triisopropylsilyl)propiolaldehyde** is typically achieved through the formylation of the lithium salt of triisopropylsilylacetylene.

Experimental Protocol

The following protocol is a representative procedure for the synthesis of **3-(triisopropylsilyl)propiolaldehyde**:[\[7\]](#)

Materials:

- (Triisopropylsilyl)acetylene

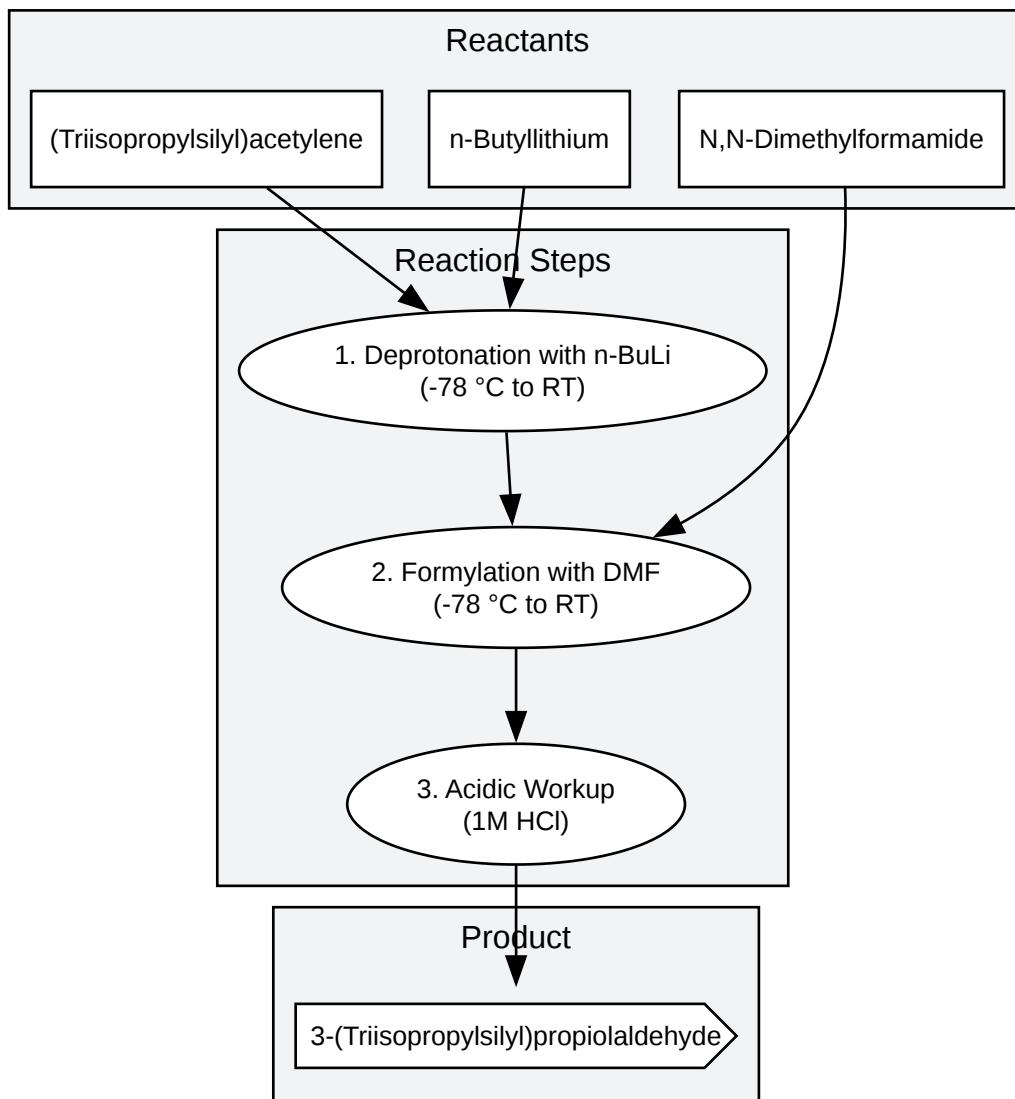
- n-Butyllithium (1.6 M in hexane)
- N,N-Dimethylformamide (DMF)
- Diethyl ether (anhydrous)
- 1M Hydrochloric acid
- Nitrogen atmosphere
- Standard glassware for anhydrous reactions

Procedure:

- A solution of (triisopropylsilyl)acetylene (2.0 mL, 8.66 mmol) in anhydrous diethyl ether (5 mL) is cooled to -78 °C under a nitrogen atmosphere.[7]
- To this solution, n-butyllithium (7.58 mL, 1.6 M in hexane) is added dropwise.[7]
- The reaction mixture is allowed to warm to room temperature and stirred for 2 hours.[7]
- The mixture is then cooled back down to -78 °C, and N,N-dimethylformamide (DMF) (1.29 mL, 16.72 mmol) is added.[7]
- After the addition is complete, the solution is allowed to warm to room temperature and is stirred for an additional 2 hours.[7]
- The reaction is quenched by the addition of 20 mL of 1M hydrochloric acid, and the mixture is stirred vigorously for 2 hours.[7]
- The product is then extracted with an organic solvent, and the organic layer is dried and concentrated to yield **3-(triisopropylsilyl)propiolaldehyde**.

Synthesis Workflow

Synthesis of 3-(Triisopropylsilyl)propiolaldehyde

[Click to download full resolution via product page](#)Synthesis of **3-(Triisopropylsilyl)propiolaldehyde**

Reactivity and Applications

3-(Triisopropylsilyl)propiolaldehyde is a valuable and versatile building block in organic synthesis due to its orthogonal reactivity.^[1] The aldehyde functionality can undergo typical aldehyde reactions such as Wittig reactions, aldol condensations, and reductive aminations. The silyl-protected alkyne is relatively stable to many reaction conditions but can be deprotected using fluoride sources, such as tetrabutylammonium fluoride (TBAF), to reveal the

terminal alkyne for subsequent transformations like Sonogashira couplings, click chemistry, or Glaser couplings.

This compound plays a crucial role in the synthesis of pharmaceuticals, agrochemicals, and materials.^{[1][8]} For instance, it has been used in the synthesis of porphyrin derivatives.^[7] The aldehyde can react with pyrrole under acidic conditions (e.g., boron trifluoride etherate) to form a porphyrinogen, which is then oxidized to the corresponding porphyrin.^[7]

Safety Information

While a specific safety data sheet (SDS) for **3-(triisopropylsilyl)propiolaldehyde** is not readily available in the search results, general precautions for handling aldehydes and organosilicon compounds should be followed. Based on the safety information for propionaldehyde, which shares the aldehyde functional group, the following hazards may be relevant and should be considered:

- Flammability: Aldehydes can be flammable. Keep away from heat, sparks, open flames, and other ignition sources.^{[9][10]}
- Toxicity: May be harmful if swallowed or inhaled.^{[9][10]}
- Irritation: Causes skin and serious eye irritation. May cause respiratory irritation.^{[9][10][11]}

It is imperative to handle this chemical in a well-ventilated fume hood, wearing appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.^{[9][11]}

Disclaimer: This document is intended for informational purposes only and should not be used as a substitute for a comprehensive safety data sheet (SDS) or professional chemical handling guidance. Always consult the latest SDS for a given chemical before use.

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